An In-depth Technical Guide to Tantalum Hydroxide: Properties, Synthesis, and Biomedical Applications

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Compound of Interest

Compound Name:	*Tantalum hydroxide*
CAS No.:	*37349-51-2*
Cat. No.:	*B1600181*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tantalum hydroxide**, a compound of growing interest in materials science and biomedical research. This document details its chemical identity, safety information, synthesis protocols, and explores the biocompatibility and potential drug delivery applications of tantalum-based materials.

Chemical Identification and Physical Properties

Tantalum hydroxide is an inorganic compound with the chemical formula $Ta(OH)_5$. It is often referred to as hydrated tantalum oxide ($Ta_2O_5 \cdot nH_2O$).

CAS Number: 37349-51-2[1][2][3][4]

A precise determination of physical properties such as density and melting point for **tantalum hydroxide** is not readily available in the literature, likely due to its typical amorphous or nanocrystalline nature and its tendency to convert to tantalum pentoxide upon heating.[5]

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However, for reference, the properties of the closely related and well-characterized tantalum and tantalum (V) oxide are provided below.

Table 1: Physical and Chemical Properties of Tantalum and Tantalum (V) Oxide

Property	Tantalum (Ta)	Tantalum (V) Oxide (Ta_2O_5)
CAS Number	7440-25-7	1314-61-0
Appearance	Gray-blue, hard, ductile metal[2]	White, odorless powder[6][7]
Density	16.65 g/cm³[8]	8.18 - 8.37 g/cm³[6]
Melting Point	3017 °C[2]	1872 °C[6][9]
Solubility	Insoluble in most acids (attacked by hydrofluoric acid) and aqueous solutions.[2][8]	Insoluble in water and most acids; soluble in molten potassium hydrogen sulfate and hydrofluoric acid.[6][9]
Molecular Weight	180.95 g/mol [2]	441.89 g/mol [7]

Safety Data Sheet (SDS) Summary

A comprehensive Safety Data Sheet with detailed hazard classifications for **tantalum hydroxide** is not consistently available. Much of the available safety information is extrapolated from data on tantalum and tantalum (V) oxide.

General Safety Precautions:

- Handling: Use personal protective equipment, including gloves and safety glasses. Avoid dust formation and inhalation. Ensure adequate ventilation.[5]
- First Aid Measures:
  - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.
  - Skin Contact: Wash off with soap and plenty of water.

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- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.[5]

- Fire Fighting: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Wear self-contained breathing apparatus if necessary.[5]
- Toxicity: Tantalum and its principal oxide exhibit low solubility and toxicity.[10] Tantalum is generally considered biocompatible and bioinert.[10][11][12]

Note: The lack of specific and detailed hazard data for **tantalum hydroxide** necessitates handling it with the care afforded to new or poorly characterized chemical substances.

Experimental Protocols: Synthesis of Tantalum Hydroxide

Tantalum hydroxide is typically synthesized via the hydrolysis of tantalum precursors. The following protocols are examples of common synthesis methods.

Hydrolysis of Tantalum Pentachloride

This method involves the hydrolysis of a tantalum pentachloride solution with a base.

Materials:

- n-butanol solution of tantalum pentachloride (e.g., 200 g/L)
- Aqueous solution of sodium hydroxide (pH 13)

Procedure:

- To an n-butanol solution of tantalum pentachloride, add an aqueous solution of sodium hydroxide (volume ratio of NaOH solution to $TaCl_5$ solution is 2:1).
- Conduct the reaction at room temperature with stirring for approximately 28 minutes.
- The resulting white precipitate is **tantalum hydroxide**.

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- The solid can be collected by filtration and washed to remove impurities.

Precipitation from Tantalum Precursors in Controlled Aqueous Solutions

This is a general method to produce amorphous or nanocrystalline **tantalum hydroxide**.

Materials:

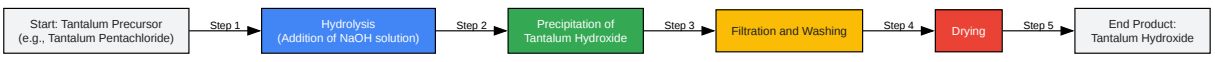
- Tantalum precursor (e.g., tantalum ethoxide, tantalum chloride)
- Aqueous solution
- Alkaline solution (e.g., ammonia) to adjust pH

Procedure:

- Dissolve the tantalum precursor in a suitable solvent.
- Add the precursor solution to a controlled aqueous solution.
- Induce precipitation by adjusting the pH to alkaline conditions (pH 8-9) using an alkaline solution.
- The resulting amorphous or nanocrystalline **tantalum hydroxide** can be collected by filtration, washed, and dried.

Experimental Workflow and Logical Relationships

The following diagrams illustrate a typical experimental workflow for the synthesis of **tantalum hydroxide** and the broader context of tantalum's use in biomedical applications.



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A typical experimental workflow for the synthesis of **tantalum hydroxide**.

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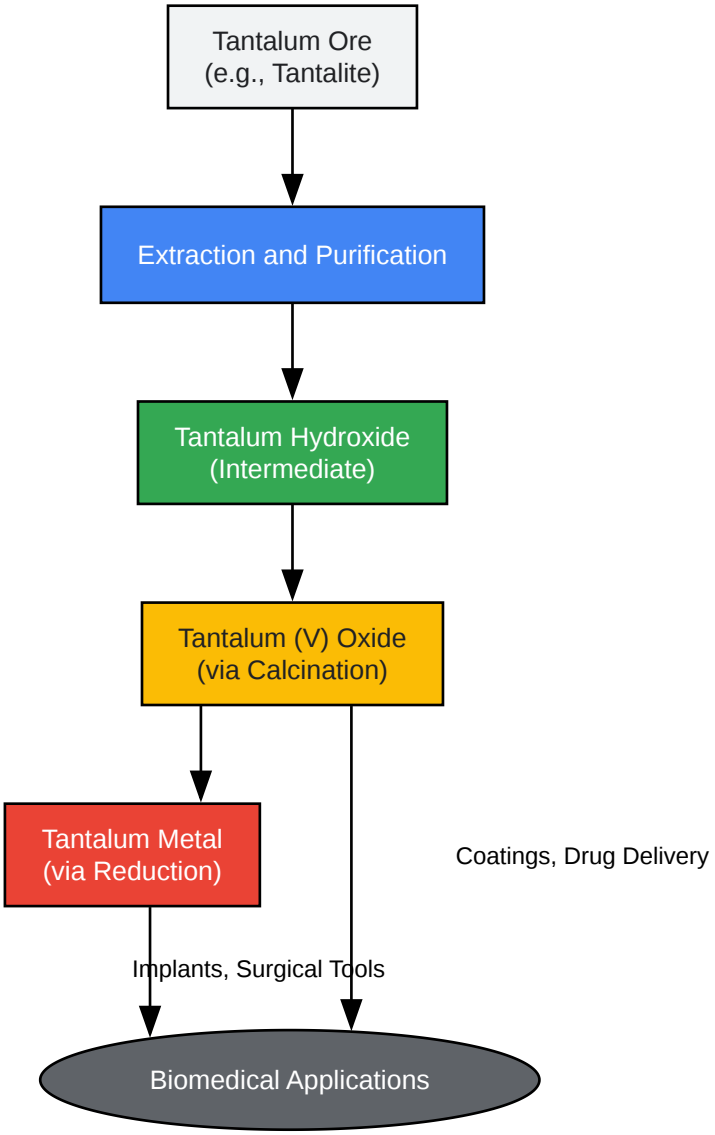

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Logical relationship from tantalum ore to biomedical applications.

Biocompatibility and Drug Development Applications

Tantalum and its oxide are known for their excellent biocompatibility, making them highly suitable for medical applications. They exhibit high resistance to chemical attack and elicit minimal adverse biological responses.[12] Studies have shown that tantalum surfaces can enhance cell adhesion, proliferation, and osteogenic differentiation.[11]

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While specific quantitative data for the drug loading and release kinetics of **tantalum hydroxide** are not readily available, the broader class of tantalum-based materials, particularly porous tantalum and tantalum oxide nanoparticles, are being actively investigated for drug delivery applications.

Table 2: Biocompatibility and Drug Delivery Potential of Tantalum-Based Materials

Parameter	Observation	Reference
Cell Viability	Tantalum surfaces have been shown to support higher cell viability and proliferation of osteoblast-like cells compared to titanium and stainless steel.	[11]
Inflammatory Response	Tantalum implants show minimal inflammatory response and are often encapsulated by thin fibrous connective tissue.	[12]
Bacterial Adhesion	Anodized tantalum surfaces have shown a 40-50% reduction in bacterial adhesion (Staphylococcus aureus) compared to other materials.	[11]
Drug Release	Porous tantalum has been shown to release antibiotics for a longer duration compared to bone cement.	[13]
Drug Carrier	Mesoporous tantalum oxide nanoparticles have been successfully used to load and deliver chemotherapeutics like doxorubicin in a pH-responsive manner.	[14]

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The high surface area and reactivity of **tantalum hydroxide** suggest its potential as a precursor for creating porous tantalum oxide structures for drug delivery systems. Further research is needed to quantify the drug loading capacity and release kinetics of **tantalum hydroxide**-derived materials.

Conclusion

Tantalum hydroxide is a key intermediate in the synthesis of various tantalum-based materials. While detailed safety and physical data for the hydroxide itself are sparse, the well-documented biocompatibility of tantalum and tantalum oxide positions **tantalum hydroxide** as a promising precursor for advanced biomedical applications, including drug delivery systems and biocompatible coatings. Researchers and drug development professionals are encouraged to explore the potential of this versatile compound, keeping in mind the need for further characterization and safety evaluation.

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